Technical Guide: Molecular Weight of Ethyl 2-methylbutanoate-d9

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Compound of Interest

Compound Name:	*Ethyl 2-methylbutanoate-d9*
Cat. No.:	*B15556850*

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This document provides a detailed analysis of the molecular weight of the deuterated organic compound, **Ethyl 2-methylbutanoate-d9**. It is intended for researchers, scientists, and professionals in the field of drug development and chemical analysis who require precise molecular weight information for this isotopically labeled compound.

Quantitative Data Summary

The molecular weight of **Ethyl 2-methylbutanoate-d9** is determined by its molecular formula, which incorporates nine deuterium atoms. The following table summarizes the key quantitative data for this compound.

Property	Value	Reference
Molecular Formula	$C_7H_5D_9O_2$	[1]
Molecular Weight	139.2403 g/mol	[1]
Non-Deuterated Formula	$C_7H_{14}O_2$	[2][3]
Non-Deuterated M.W.	130.18 g/mol	[3][4]

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Molecular Weight Calculation

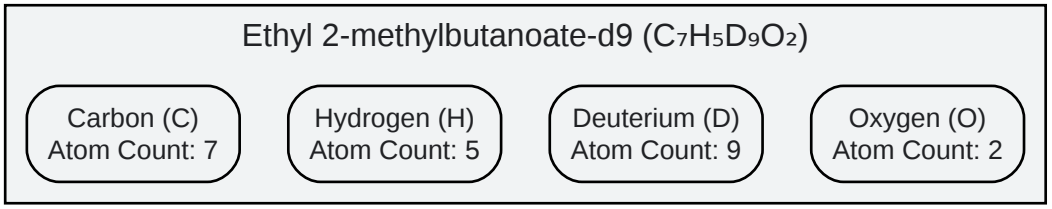
The molecular weight of **Ethyl 2-methylbutanoate-d9** is calculated by summing the atomic weights of its constituent atoms. The calculation is based on the atomic weights of carbon, hydrogen, deuterium, and oxygen.

Element	Symbol	Count	Atomic Weight (amu)	Total Weight (amu)	Reference
Carbon	C	7	12.011	84.077	[5][6][7]
Hydrogen	H	5	1.008	5.040	[5][8][9]
Deuterium	D	9	2.014	18.126	[10][11]
Oxygen	O	2	15.999	31.998	[5][12][13][14]
Total	139.241				

Note: The calculated molecular weight of 139.241 amu is consistent with the referenced value of 139.2403 g/mol .[1] The slight difference is due to rounding of the atomic weights used in this table.

Visualization of Molecular Composition

The following diagram illustrates the elemental composition of **Ethyl 2-methylbutanoate-d9**.



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Elemental composition of **Ethyl 2-methylbutanoate-d9**.

Methodological Considerations

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The determination of the molecular weight of a specific chemical compound like **Ethyl 2-methylbutanoate-d9** is a standard calculation based on its known molecular formula and the atomic weights of its constituent isotopes. As such, detailed experimental protocols for this determination are not applicable in this context. The primary method for experimentally verifying the molecular weight of a compound is mass spectrometry, which would confirm the calculated value.

Similarly, signaling pathways are complex biological processes and are not relevant to the fundamental chemical property of molecular weight. Therefore, a visualization of such pathways is not included.

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